

# Application Notes: Spectrophotometric Determination of Metal Ions Using Pyrimidyl Carbazones

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## Compound of Interest

*Compound Name:* 1,5-Bis(6-methyl-4-pyrimidyl)carbazone

*Cat. No.:* B009957

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## Introduction

**1,5-Bis(6-methyl-4-pyrimidyl)carbazone** is a sophisticated polydentate ligand designed for applications in coordination and analytical chemistry.[1] Its structure combines a carbazole backbone, known for its chromogenic and chelating properties, with two 6-methyl-4-pyrimidyl groups. These pyrimidine moieties provide additional nitrogen donor atoms, enhancing the ligand's potential for forming stable, colored complexes with various metal ions.[1] While specific, detailed protocols for this particular reagent in metal ion determination are not widely published, its structural analogy to the well-characterized reagent 1,5-Diphenylcarbazide (DPC) allows for the development of a robust analytical framework.

This document provides a detailed protocol and application data based on the established use of 1,5-Diphenylcarbazide for the spectrophotometric determination of hexavalent chromium (Cr(VI)), a common and critical environmental analyte.[2][3] Researchers can adapt this methodology as a starting point for developing and validating a method using **1,5-Bis(6-methyl-4-pyrimidyl)carbazone**, which would require optimization of parameters such as pH, solvent, and wavelength.

## Principle of Detection

The determination of Cr(VI) using 1,5-Diphenylcarbazide is a highly sensitive and selective colorimetric method. The reaction proceeds in two main steps under acidic conditions:

- Redox Reaction: The hexavalent chromium (Cr(VI)) oxidizes the 1,5-Diphenylcarbazide to 1,5-Diphenylcarbazone. In this process, Cr(VI) is reduced to trivalent chromium (Cr(III)).[\[3\]](#)[\[4\]](#)
- Complexation: The newly formed Cr(III) immediately forms a stable, intensely colored magenta coordination complex with the 1,5-Diphenylcarbazone.[\[3\]](#)[\[4\]](#)[\[5\]](#)

The intensity of the resulting color is directly proportional to the concentration of Cr(VI) in the sample and is quantified by measuring its absorbance at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), typically around 540 nm.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Quantitative Data Summary

The following table summarizes the key analytical parameters for the determination of various metal ions using carbazole-based reagents. The data for Cr(VI), Hg(II), and Cd(II) are based on the well-established 1,5-Diphenylcarbazone method and serve as a reliable reference for methods developed with analogous reagents.

Metal Ion	Wavelength (λ <sub>max</sub> )	Optimal pH	Molar Absorptivity (L·mol <sup>-1</sup> ·cm <sup>-1</sup> )	Linear Range	Notes
Chromium (VI)	540 nm[3][6] [7]	~1.0 - 2.0 (Acidic)[5][6]	$2.4 \times 10^3$ - 4.0 $\times 10^4$	0.005 - 1.0 mg/L[3][8]	Highly selective and sensitive method.[5]
Mercury (II)	520 - 540 nm[9]	2.5 - 4.0[9]	-	1 - 25 µg/L[9]	Forms a violet complex.[9]
Cadmium (II)	533 nm[10] [11]	Alkaline (in presence of pyridine)[10] [11]	$7.33 \times 10^4$ [10] [11]	0.228 - 3.65 mg/L[10][11]	Requires extraction into an organic solvent.[10] [11]

## Experimental Protocols

### 1. Preparation of Reagents

- 1,5-Diphenylcarbazide (DPC) Reagent (0.05% w/v):
  - Weigh 50 mg of high-purity 1,5-Diphenylcarbazide.
  - Dissolve in 100 mL of acetone.[6]
  - Store in a brown bottle in a refrigerator. This solution can be prone to oxidation and should be prepared fresh daily for best results.[2]
- Chromium (VI) Standard Stock Solution (1000 mg/L):
  - Accurately weigh 2.829 g of dry potassium dichromate (K<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>).

- Dissolve in deionized water in a 1000 mL volumetric flask and dilute to the mark.
- Chromium (VI) Working Standard Solution (10 mg/L):
  - Pipette 10 mL of the 1000 mg/L stock solution into a 1000 mL volumetric flask.
  - Dilute to the mark with deionized water. Prepare fresh dilutions as needed.
- Acidifying Reagent (e.g., 1 M H<sub>3</sub>PO<sub>4</sub> or 0.2 M H<sub>2</sub>SO<sub>4</sub>):
  - For H<sub>3</sub>PO<sub>4</sub>: Carefully add 67.5 mL of concentrated phosphoric acid to ~800 mL of deionized water, allow to cool, and dilute to 1000 mL.
  - For H<sub>2</sub>SO<sub>4</sub>: Carefully add 11.1 mL of concentrated sulfuric acid to ~800 mL of deionized water, allow to cool, and dilute to 1000 mL.[3]

## 2. Protocol for Calibration Curve Construction

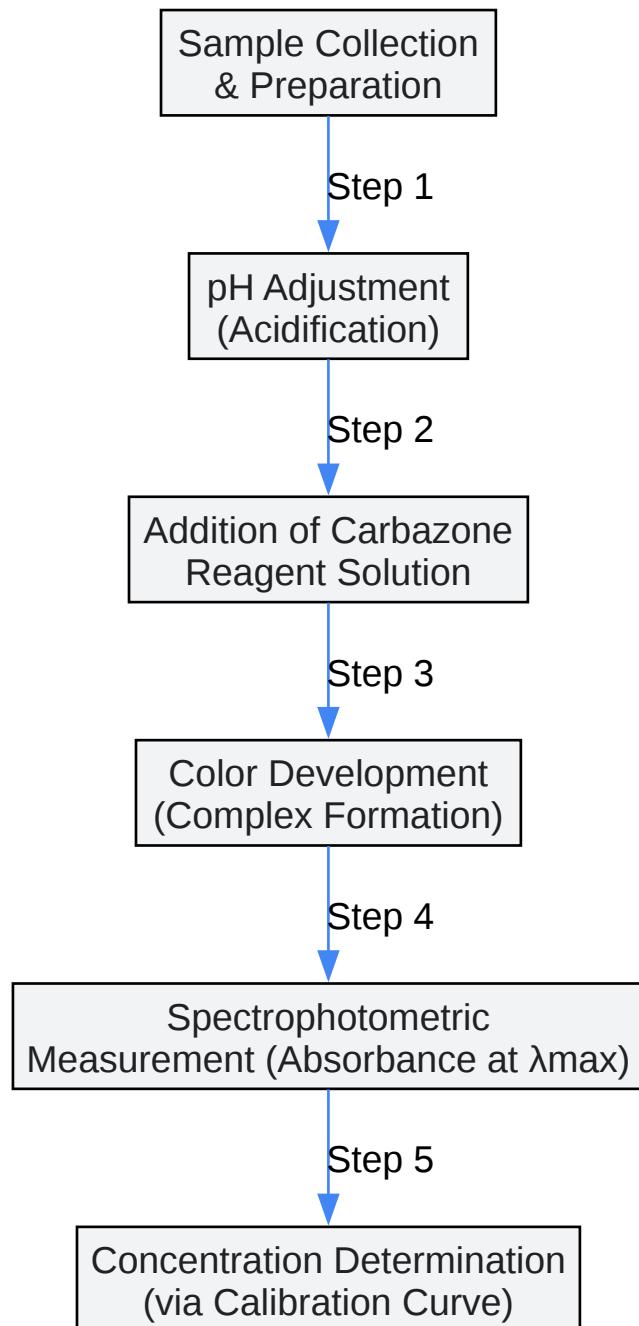
- Prepare a series of Cr(VI) standards (e.g., 0.0, 0.1, 0.2, 0.4, 0.6, 0.8, 1.0 mg/L) by diluting the 10 mg/L working standard solution.[6]
- Pipette 25 mL of each standard into a separate 50 mL volumetric flask.
- To each flask, add 1.0 mL of the acidifying reagent and swirl to mix.
- Add 1.0 mL of the 0.05% DPC reagent to each flask, swirl, and dilute to the 50 mL mark with deionized water.
- Allow the color to develop for 5-10 minutes.[3][6]
- Using a spectrophotometer, measure the absorbance of each solution at 540 nm against the 0.0 mg/L standard as the blank.[6]
- Plot a graph of absorbance versus concentration. The resulting curve should be linear and can be used to determine the concentration of unknown samples.

## 3. Protocol for Sample Analysis

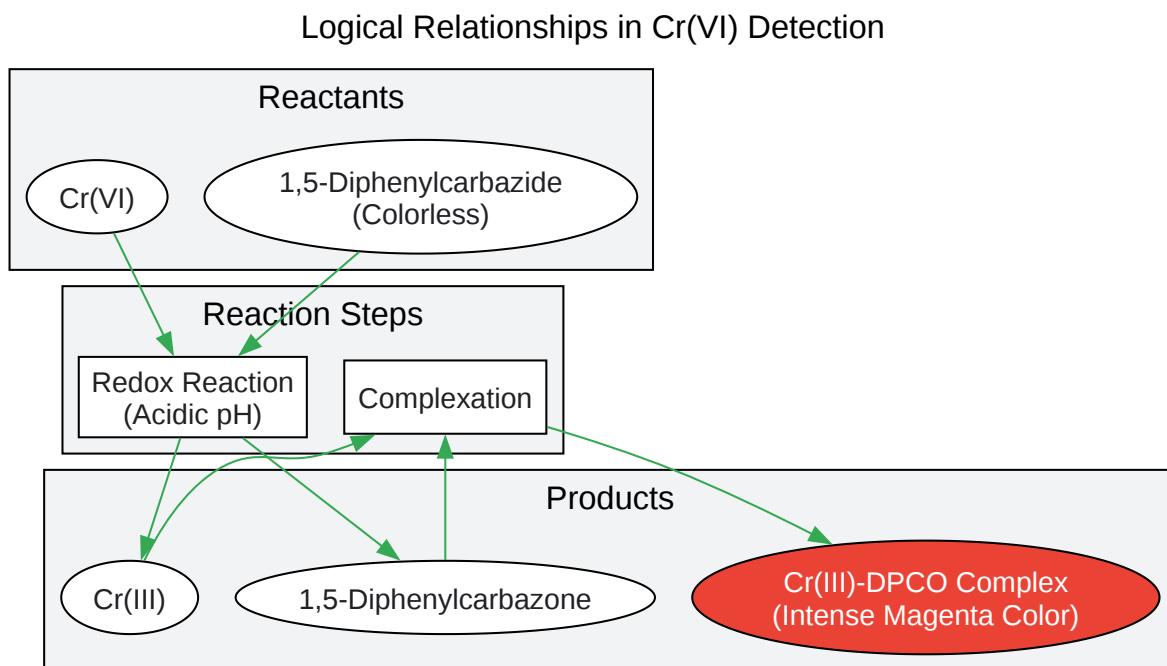
- Collect the water sample. If particulates are present, filter the sample through a 0.45  $\mu\text{m}$  filter.
- Pipette an appropriate volume (e.g., 25 mL) of the sample into a 50 mL volumetric flask.
- Follow steps 3-6 from the "Protocol for Calibration Curve Construction".
- Determine the concentration of Cr(VI) in the sample by comparing its absorbance to the calibration curve.
- If the sample's absorbance falls outside the linear range of the calibration curve, repeat the analysis with a diluted or more concentrated sample volume.

## Visualizations

## Workflow for Spectrophotometric Metal Ion Determination

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Caption: General experimental workflow for the determination of metal ions.



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Caption: Key reaction steps in the colorimetric detection of Cr(VI).

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## References

- 1. 1,5-Bis(6-methyl-4-pyrimidyl)carbazone | 102430-61-5 | Benchchem [benchchem.com]
- 2. Diphenylcarbazide - Wikipedia [en.wikipedia.org]
- 3. Chromium Monitoring in Water by Colorimetry Using Optimised 1,5-Diphenylcarbazide Method - PMC [pmc.ncbi.nlm.nih.gov]

- 4. journal.gnest.org [journal.gnest.org]
- 5. Improvement in the Chromium(VI)-Diphenylcarbazide Determination Using Cloud Point Microextraction; Speciation of Chromium at Low Levels in Water Samples - PMC [pmc.ncbi.nlm.nih.gov]
- 6. jeest.ub.ac.id [jeest.ub.ac.id]
- 7. files.core.ac.uk [files.core.ac.uk]
- 8. Flow dissolution of 1,5-diphenylcarbazide for the determination of chromium(VI) - Analyst (RSC Publishing) [pubs.rsc.org]
- 9. sibran.ru [sibran.ru]
- 10. researchgate.net [researchgate.net]
- 11. Extraction-spectrophotometric determination of cadmium in micro quantities with diphenylcarbazone [zenodo.org]
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